

A Researcher's Guide to Certified Reference Materials for Dimethyl Phthalate-13C2

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Compound of Interest

Compound Name: *Dimethyl Phthalate-13C2*

Cat. No.: *B584817*

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For researchers, scientists, and drug development professionals requiring precise and accurate quantification of Dimethyl Phthalate (DMP), the use of a stable isotope-labeled internal standard is indispensable. This guide provides a comparative overview of commercially available Certified Reference Materials (CRMs) for **Dimethyl Phthalate-13C2** (DMP-13C2) and its common alternative, Dimethyl Phthalate-d4 (DMP-d4). Furthermore, a detailed experimental protocol for the application of these CRMs in a typical isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS) workflow is presented.

The inclusion of a stable isotope-labeled internal standard, such as DMP-13C2, in analytical methodologies is crucial for correcting for variations in sample preparation and instrument response, thereby ensuring the highest accuracy and reliability of quantitative results.^[1] DMP is a widely used industrial chemical found in a variety of consumer products, and its potential as an endocrine disruptor necessitates sensitive and robust analytical methods for its monitoring.

Comparison of Certified Reference Materials

While obtaining certified values for concentration and isotopic enrichment often requires purchasing the product and referencing its Certificate of Analysis (CoA), the following table summarizes key information for commercially available DMP-13C2 and DMP-d4 CRMs to aid in the selection process. Researchers are strongly encouraged to consult the CoA provided by the supplier for detailed specifications.

Product Name	Supplier	Catalog Number	CAS Number	Molecular Formula	Purity/Isotopic Purity
Dimethyl Phthalate-13C2	LGC Standards	TRC-D494752	1346598-73-9	C ₈ ¹³ C ₂ H ₁₀ O ₄	Not specified on website, CoA required
Dimethyl Phthalate-13C2	Pharmaffiliates	PA STI 034960	1346598-73-9	C ₈ ¹³ C ₂ H ₁₀ O ₄	Not specified on website, CoA required
Dimethyl Phthalate-13C2	MedChemExpress	HY-N7106S1	1346598-73-9	C ₈ ¹³ C ₂ H ₁₀ O ₄	Not specified on website, CoA required
Dimethyl phthalate-3,4,5,6-d4	Sigma-Aldrich	34189	93951-89-4	C ₆ D ₄ (CO ₂ CH ₃) ₂	Isotopic Purity: 98 atom % D
Dimethyl phthalate (ring-D4, 98%)	Cambridge Isotope Laboratories	DLM-1366	93951-89-4	C ₁₀ H ₆ D ₄ O ₄	Chemical Purity: 98%
Dimethyl Phthalate-3,4,5,6-d4	LGC Standards	CDN-D-2305	93951-89-4	C ₁₀ H ₆ D ₄ O ₄	99 atom % D, min 98% Chemical Purity[2]

Experimental Protocol: Quantification of Dimethyl Phthalate using Isotope Dilution LC-MS/MS

This protocol outlines a general procedure for the analysis of Dimethyl Phthalate in a given matrix using **Dimethyl Phthalate-13C2** as an internal standard. Method optimization and validation are essential for each specific matrix and instrument.

1. Materials and Reagents

- Dimethyl Phthalate (DMP) analytical standard

- **Dimethyl Phthalate-13C2 (DMP-13C2)** certified reference material
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (optional, for mobile phase modification)
- Sample matrix (e.g., environmental water, biological fluid, consumer product extract)

2. Standard Preparation

- **Primary Stock Solutions (1 mg/mL):** Accurately weigh and dissolve DMP and DMP-13C2 in methanol to prepare individual primary stock solutions.
- **Working Standard Solutions:** Prepare a series of calibration standards by serially diluting the DMP primary stock solution with methanol to achieve a concentration range relevant to the expected sample concentrations (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
- **Internal Standard Spiking Solution:** Prepare a working solution of DMP-13C2 at a fixed concentration (e.g., 100 ng/mL) in methanol.

3. Sample Preparation

- The sample preparation method will be matrix-dependent. A generic liquid-liquid extraction (LLE) is described below. Solid-phase extraction (SPE) may also be a suitable alternative.^[3]
- To 1 mL of the liquid sample, add a known volume of the DMP-13C2 internal standard spiking solution.
- Perform liquid-liquid extraction with a suitable organic solvent (e.g., ethyl acetate, hexane).
- Evaporate the organic layer to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of the initial mobile phase.

4. LC-MS/MS Analysis

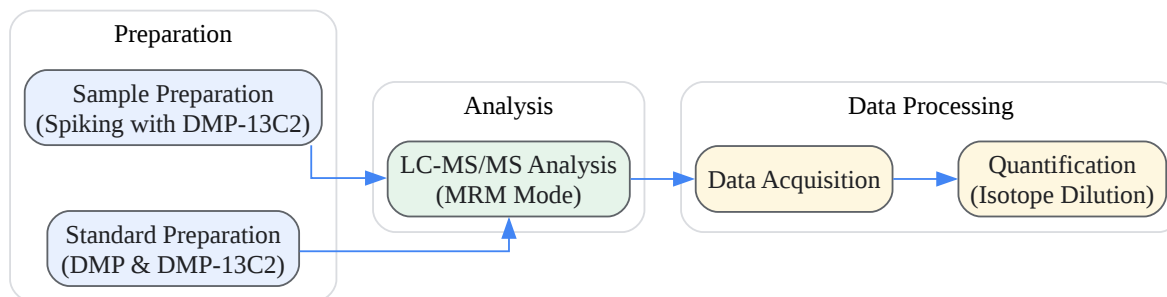
- Liquid Chromatography (LC) Conditions:
 - Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m) is commonly used.[\[3\]](#)
[\[4\]](#)
 - Mobile Phase A: Water with 0.1% formic acid (optional)
 - Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid (optional)
 - Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analyte.
 - Flow Rate: 0.2-0.4 mL/min
 - Injection Volume: 5-10 μ L
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is typically used.
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - Dimethyl Phthalate (DMP): Precursor ion $[M+H]^+$ m/z 195.1 \rightarrow Product ion m/z 163.1[\[5\]](#)
 - **Dimethyl Phthalate-13C2** (DMP-13C2): Precursor ion $[M+H]^+$ m/z 197.1 \rightarrow Product ion m/z 165.1 (predicted)

5. Data Analysis and Quantification

- Generate a calibration curve by plotting the ratio of the peak area of the DMP to the peak area of the DMP-13C2 against the concentration of the DMP standards.
- Determine the concentration of DMP in the samples by calculating the peak area ratio of DMP to DMP-13C2 and interpolating the concentration from the calibration curve.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the analytical workflow for the quantification of Dimethyl Phthalate using an isotope-labeled internal standard.

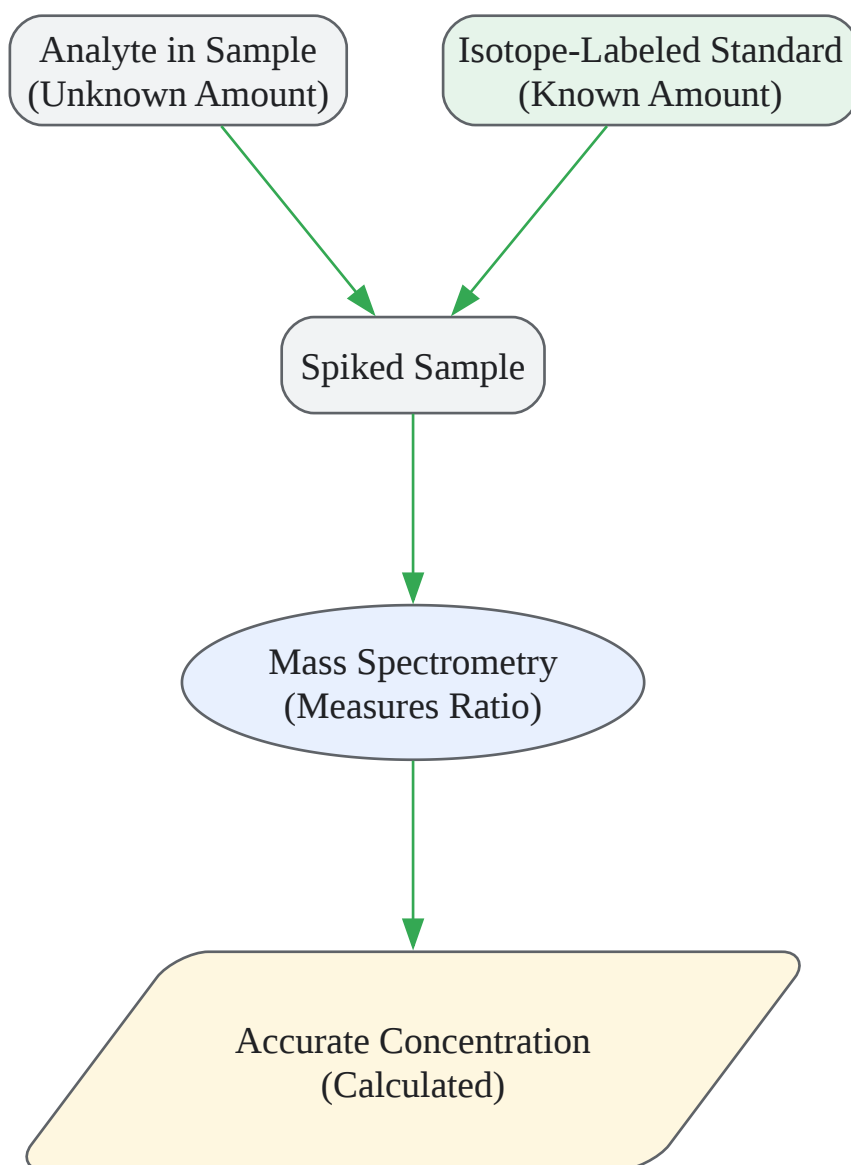


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Caption: Experimental workflow for Dimethyl Phthalate analysis.

Logical Relationship of Isotope Dilution

The underlying principle of isotope dilution mass spectrometry is the addition of a known amount of an isotopically enriched standard to a sample. The ratio of the naturally occurring analyte to the isotopically labeled standard is then measured by mass spectrometry. This ratio is used to accurately calculate the concentration of the analyte in the original sample, as the labeled standard experiences the same analytical variations as the native analyte.



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Caption: Principle of isotope dilution mass spectrometry.

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